

2,6-Dimethyldecane molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Dimethyldecane

Cat. No.: B082109

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2,6-Dimethyldecane: A Core Chemical Profile

This document provides the fundamental molecular details of **2,6-dimethyldecane**, a branched alkane hydrocarbon. The information is presented to be a quick reference for researchers, scientists, and professionals in drug development.

Core Molecular Data

The essential molecular information for **2,6-dimethyldecane** is summarized in the table below. This data is foundational for any experimental or theoretical work involving this compound.

Identifier	Value
Molecular Formula	C ₁₂ H ₂₆ [1] [2] [3] [4] [5]
Molecular Weight	170.33 g/mol [1] [3] [6]
IUPAC Name	2,6-dimethyldecane [1]
CAS Registry Number	13150-81-7 [2]

Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The molecular formula for **2,6-dimethyldecane** is C₁₂H₂₆.

Methodology:

- Identify the number of atoms of each element:
 - Carbon (C): 12
 - Hydrogen (H): 26
- Use the standard atomic weights of each element:
 - Atomic weight of Carbon (C) ≈ 12.011 u
 - Atomic weight of Hydrogen (H) ≈ 1.008 u
- Calculate the total mass for each element in the molecule:
 - Total mass of Carbon = 12 atoms * 12.011 u/atom = 144.132 u
 - Total mass of Hydrogen = 26 atoms * 1.008 u/atom = 26.208 u
- Sum the masses to find the molecular weight:
 - Molecular Weight = 144.132 u + 26.208 u = 170.34 u

The molar mass, which is numerically equivalent to the molecular weight, is expressed in grams per mole (g/mol).

Please note that slight variations in molecular weight values may be observed depending on the source and the precision of the atomic weights used.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Visualizations and Experimental Protocols

The request for signaling pathway diagrams, experimental workflows, or logical relationships using Graphviz is not applicable to the fundamental properties of a single, simple chemical compound like **2,6-dimethyldecane**. Such visualizations are typically used to represent complex biological processes, multi-step experimental procedures, or intricate logical frameworks, none of which are relevant to defining the molecular formula and weight of this compound.

Similarly, detailed experimental protocols are not required for the determination of the molecular formula or the calculation of the molecular weight, as these are established and standardized chemical principles.

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References

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